

5,5'-Dehydrodivanillate: Technical Disposal & Handling Guide

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Compound of Interest

Compound Name: 5,5'-Dehydrodivanillate

CAS No.: 2134-90-9

Cat. No.: B1216461

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Executive Summary & Operational Classification

Immediate Action Required: **5,5'-Dehydrodivanillate** (CAS: 2134-90-9 / 14992-62-2 for related forms) is a polyphenolic dicarboxylic acid derivative. For disposal purposes, it must be classified as Non-Halogenated Organic Chemical Waste.

- Hazard Classification: Irritant (Skin/Eye/Respiratory).[1][2]
- Waste Stream: Organic Solids (if pure) or Non-Halogenated Organic Solvents (if in solution).
- Prohibited: Do NOT discharge into municipal sewer systems or trash.
- Destruction Method: High-temperature incineration at a licensed facility.

Chemical Profile & Waste Characterization

Effective disposal requires understanding the physicochemical properties that dictate solubility and reactivity during waste consolidation.

Property	Data	Operational Implication
Chemical Structure	Biphenyl dimer of vanillic acid	Stable aromatic backbone; resistant to mild oxidation.
Functional Groups	Phenolic -OH, Carboxylic -COOH	Weakly acidic. Soluble in basic aqueous solutions (forming salts).
Physical State	Solid (Powder/Crystalline)	Generates dust; requires respiratory protection during transfer.
Solubility	Low in water; High in DMSO, Ethanol, alkaline pH	Do not use water for spill cleanup unless pH is adjusted >8.
Stability	Stable under normal conditions	Can be stored in standard waste drums without polymerization risk.

Waste Segregation & Disposal Protocols

Solid Waste (Pure Substance)

Scenario: Expired reagent, excess synthesis product, or contaminated solids (weigh boats, gloves).

- Containment: Collect solid waste in a wide-mouth HDPE (High-Density Polyethylene) jar.
- Labeling: Affix a hazardous waste label with the following constituents:
 - Chemical Name: 5,5'-Dehydrovanillic acid (or Dehydrovanillate).[2][3]
 - Hazard Check: Irritant.[1][4][5]
- Segregation: Keep separate from strong oxidizers (e.g., nitrates, perchlorates) to prevent exothermic reactions.

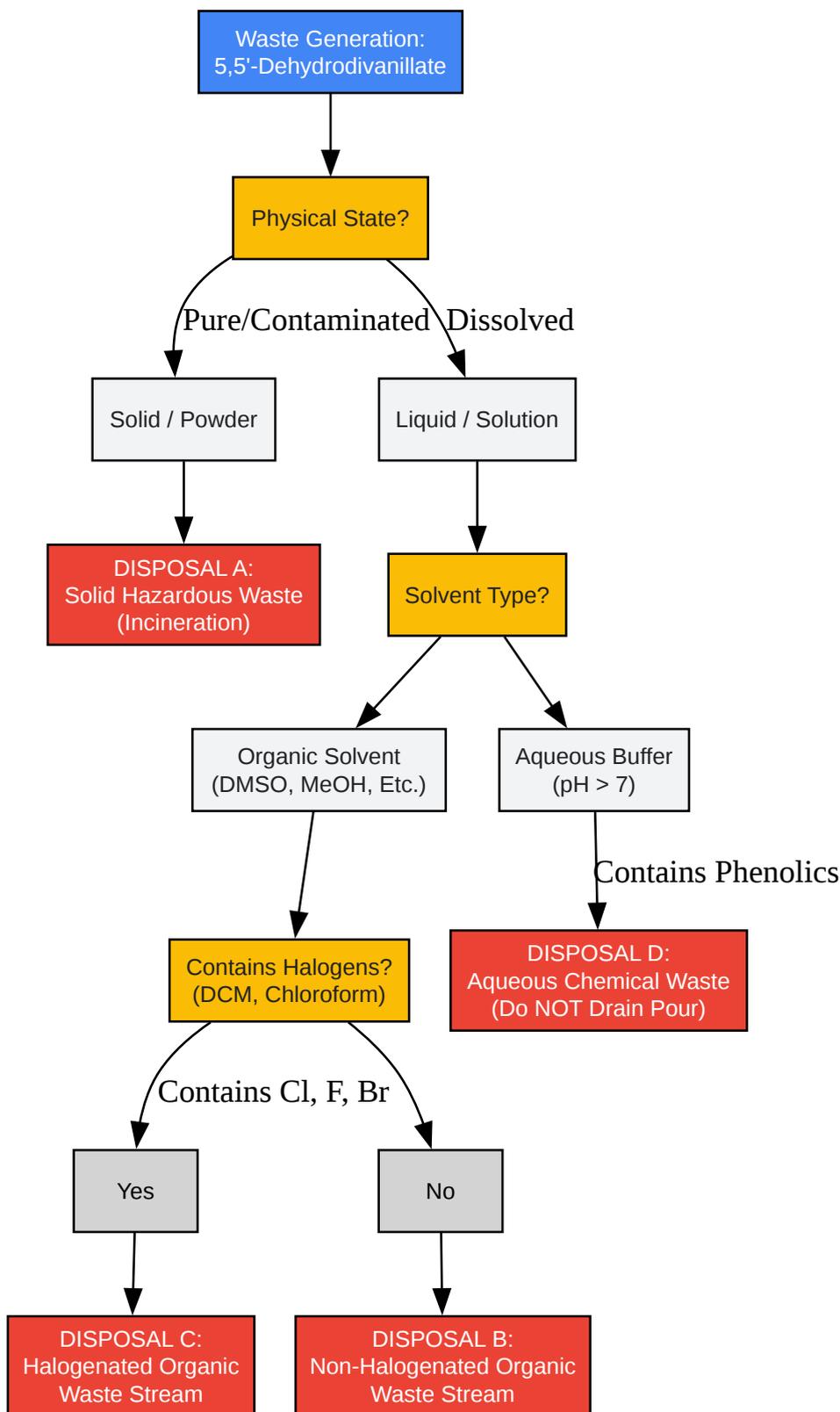
Liquid Waste (Solutions & Mother Liquors)

Scenario: HPLC effluent, reaction mixtures, or cleaning solvents.

- Organic Solvent Solutions (e.g., in Ethanol, DMSO):
 - Consolidate into the Non-Halogenated Organic Solvent stream.
 - Ensure the container is rated for the solvent (e.g., solvent safety cans or glass bottles with PTFE-lined caps).
- Aqueous Solutions (Buffered/Alkaline):
 - If the compound is dissolved in a basic aqueous buffer, check local EHS regulations.
 - Preferred: Adjust pH to neutral (pH 6-8) and dispose of as Aqueous Chemical Waste (often requires incineration due to phenolic content).
 - Precipitation Option: Acidify the solution (pH < 3) to precipitate the 5,5'-dehydrodivanillic acid. Filter the solid (dispose as Solid Waste) and neutralize the filtrate. This reduces the volume of hazardous liquid waste.

Decision Logic for Disposal

The following workflow illustrates the decision-making process for segregating **5,5'-Dehydrodivanillate** waste.



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Figure 1: Waste segregation decision tree for **5,5'-Dehydrodivanillate** ensuring compliance with standard chemical hygiene plans.

Emergency Contingencies: Spill Management

Core Principle: Containment followed by wet-method cleanup to prevent dust inhalation.[6]

Dry Spill (Powder)

- PPE Upgrade: Wear N95 respirator or P100 mask, nitrile gloves, and safety goggles.
- Suppression: Do not sweep dry.[6] Cover the spill with damp paper towels or an oil-impregnated sweeping compound to suppress dust generation.
- Collection: Scoop the damp material into a sealable plastic bag or wide-mouth jar.
- Surface Decontamination: Wipe the area with a dilute alkaline solution (e.g., 1% Sodium Bicarbonate) to solubilize residues, followed by a water rinse.

Liquid Spill

- Absorb: Use vermiculite, sand, or commercial non-combustible absorbent pads.
- Neutralize: If the solution is highly acidic or basic, neutralize cautiously before final collection.
- Disposal: Place all absorbent materials into the Solid Hazardous Waste stream.

Regulatory & Compliance Context

While specific regulations vary by jurisdiction, **5,5'-Dehydrodivanillate** falls under general "Organic Chemical" regulations.

- US (RCRA): Not specifically P- or U-listed. However, it must be characterized. If dissolved in a flammable solvent (Flash point < 60°C), it carries the D001 (Ignitable) code. If toxic solvents (e.g., Chloroform) are used, it carries D022.
- EU (REACH): Handle as a substance of "Warning" severity (H315, H319).[2] Waste code 16 05 08 (discarded organic chemicals consisting of or containing hazardous substances).

References

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